

rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4 molecular weight

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Compound of Interest

Compound Name: *rac Mono(2-ethyl-5-oxohexyl)*
Phthalate-d4

Cat. No.: B126623

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An In-depth Technical Guide to **rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4**

This guide provides a comprehensive overview of **rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4** (MEOHP-d4), a deuterated internal standard crucial for the accurate quantification of its non-labeled counterpart, Mono(2-ethyl-5-oxohexyl) phthalate (MEOHP). MEOHP is a secondary oxidative metabolite of the ubiquitous plasticizer Di(2-ethylhexyl) phthalate (DEHP) [1][2][3][4][5][6]. Given the widespread human exposure to DEHP and its association with various health concerns, precise measurement of its metabolites is essential for researchers, scientists, and drug development professionals in the fields of toxicology, environmental health, and endocrinology.

Core Compound Data

The deuterated standard, MEOHP-d4, is chemically identical to MEOHP except for the substitution of four hydrogen atoms with deuterium on the phthalate ring. This isotopic labeling results in a higher molecular weight, allowing it to be distinguished from the native analyte by mass spectrometry while ensuring it behaves similarly during sample preparation and chromatographic separation[7].

Table 1: Physicochemical Properties of **rac Mono(2-ethyl-5-oxohexyl) Phthalate-d4**

Property	Value
CAS Number	679789-44-7[8][9]
Molecular Formula	C ₁₆ H ₁₆ D ₄ O ₅ [8][9]
Molecular Weight	296.35 g/mol [7][8][9][10][11]
Alternate Names	1,2-Benzene-3,4,5,6-d ₄ -dicarboxylic Acid Mono(2-ethyl-5-oxohexyl) Ester[8][9]
Purity	>95% (typically analyzed by HPLC)[7][10]
Storage Temperature	-20°C[7][10]
Physical Format	Neat[7][10]

Experimental Protocols

The primary application of MEOHP-d₄ is as an internal standard in isotope dilution mass spectrometry methods for the quantification of MEOHP in biological matrices like urine and serum. Below is a representative protocol for the analysis of MEOHP in human urine using online solid-phase extraction coupled with liquid chromatography-tandem mass spectrometry (SPE-LC-MS/MS).

Protocol: Quantification of MEOHP in Human Urine by Online SPE-LC-MS/MS

This protocol synthesizes common methodologies described in the literature for the analysis of phthalate metabolites in biological samples[11][12][13][14][15][16][17].

1. Sample Preparation and Enzymatic Hydrolysis:

- Thaw frozen human urine samples at 4°C.
- To a 1.5 mL glass vial, add 0.5 mL of urine.
- Spike the sample with 5 µL of the internal standard solution (MEOHP-d₄, typically at 10 mg/L in a suitable solvent like methanol) to achieve a known concentration.

- Add 250 μ L of an acetate buffer (e.g., 1 M, pH 6.7)[12].
- Add 30 μ L of β -glucuronidase enzyme (from E. coli, $\geq 14,000$ U/mL) to deconjugate the glucuronidated metabolites of MEOHP, which are the predominant form in urine[4][12].
- Vortex the mixture gently and incubate at 37°C for 90 minutes on a shaker[12].
- Terminate the enzymatic reaction by adding 1 mL of a phosphate buffer (e.g., 1.2 M, pH 2.7) [12].
- Centrifuge the sample to pellet any precipitates before analysis.

2. Online Solid-Phase Extraction (SPE):

- SPE Cartridge: Use a suitable SPE cartridge, such as a polymeric reversed-phase sorbent (e.g., Oasis Prime HLB)[12][18].
- Loading: The prepared sample is automatically loaded onto the SPE cartridge.
- Washing: The cartridge is washed with water (e.g., 3 x 0.5 mL) to remove salts and other polar interferences[12].
- Elution: The retained analytes (MEOHP and MEOHP-d4) are eluted from the SPE cartridge directly onto the analytical LC column using the initial LC mobile phase conditions[11].

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - System: An ultra-high-performance liquid chromatography (UHPLC) system[12].
 - Column: A reverse-phase C18 column (e.g., 100 x 2.1 mm, 2.7 μ m) is commonly used[19].
 - Mobile Phase A: Water with 0.05% acetic acid[11].
 - Mobile Phase B: Acetonitrile with 0.05% acetic acid[11].

- Gradient: A non-linear gradient is employed, starting with a higher percentage of aqueous phase and ramping up to a high percentage of organic phase to elute the analytes. For example: 40% B to 100% B over several minutes[11].
- Flow Rate: 0.4 mL/min[12].
- Column Temperature: 40°C[12].
- Tandem Mass Spectrometry (MS/MS):
 - System: A triple-quadrupole mass spectrometer[12].
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode[12].
 - Analysis Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity[12]. Specific precursor-to-product ion transitions are monitored for both MEOHP and MEOHP-d4.
 - Typical Settings: Electrospray voltage: -3.5 kV; Source temperature: 150°C; Desolvation temperature: 250°C[12].

4. Data Analysis and Quantification:

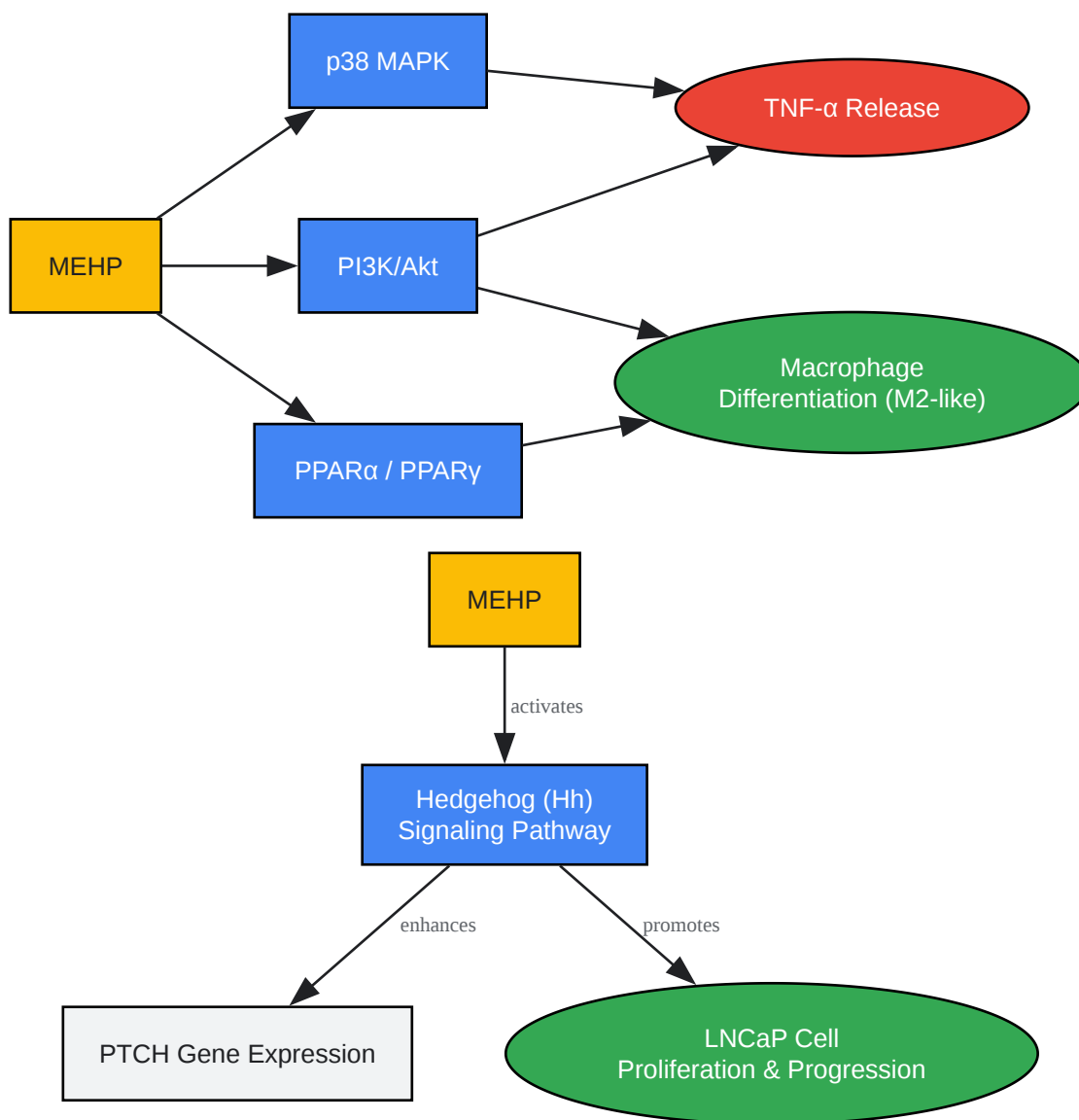
- A calibration curve is constructed by analyzing standards containing known concentrations of MEOHP and a fixed concentration of MEOHP-d4.
- The concentration of MEOHP in the unknown samples is determined by calculating the ratio of the peak area of the native analyte to the peak area of the deuterated internal standard and comparing this ratio to the calibration curve. This isotope dilution method corrects for any analyte loss during sample preparation and for matrix effects during ionization[7].

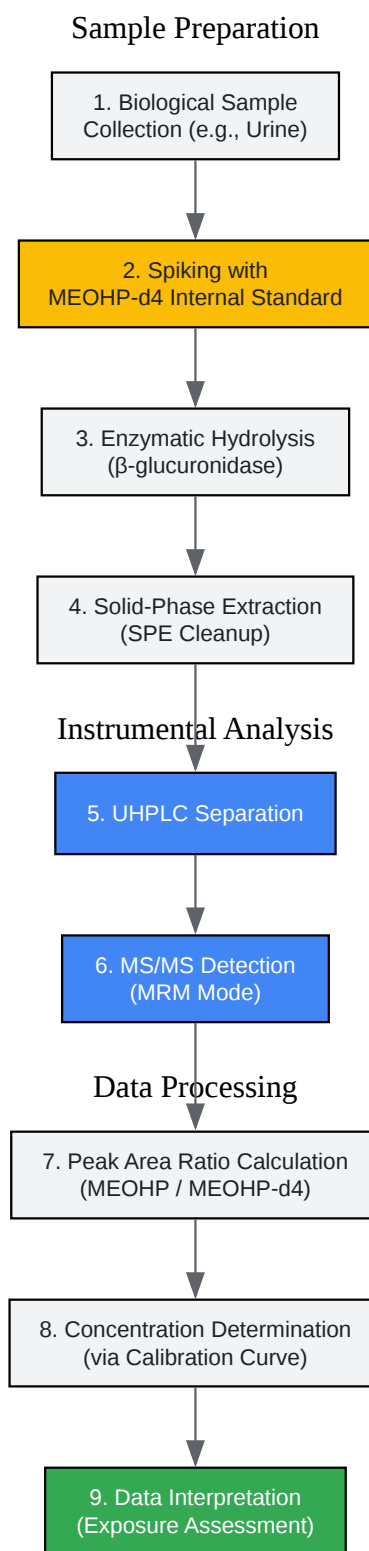
Biological Effects & Signaling Pathways

While MEOHP-d4 is used for analytical purposes, the biological effects are studied using the non-deuterated MEOHP or its primary metabolite precursor, Mono(2-ethylhexyl) phthalate (MEHP). Studies on MEHP are highly relevant as it shares structural similarity and biological activity with MEOHP. Phthalate metabolites are known endocrine disruptors and can influence various cellular signaling pathways.

Inflammatory Signaling in Macrophages

MEHP has been shown to induce an inflammatory response and differentiation in macrophages. This process involves the activation of distinct signaling pathways.





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